

Ethyl-L-NIO hydrochloride stability in solution and storage

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Compound of Interest

Compound Name: Ethyl-L-NIO hydrochloride

Cat. No.: B15580304

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Technical Support Center: Ethyl-L-NIO Hydrochloride

This technical support center provides guidance on the stability, storage, and handling of **Ethyl-L-NIO hydrochloride** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid **Ethyl-L-NIO hydrochloride** powder?

For long-term storage, the solid powder should be stored at -20°C.^{[1][2][3]} Under these conditions, it is stable for at least four years.^{[1][2][3]} Some suppliers recommend desiccating the product during storage.^[4]

Q2: What solvents can I use to dissolve **Ethyl-L-NIO hydrochloride**?

Ethyl-L-NIO hydrochloride is soluble in a variety of solvents. Water is a common choice, with a solubility of up to 100 mg/mL.^[1] Other suitable solvents include PBS (pH 7.2), DMSO, DMF, and ethanol.^{[1][2][3]}

Q3: How should I prepare a stock solution?

It is recommended to prepare a concentrated stock solution in a suitable solvent such as water or DMSO. For aqueous solutions, if intended for cell culture, it is advisable to filter-sterilize the solution using a 0.22 µm filter before use. To aid dissolution in water, gentle warming and/or sonication can be used.

Q4: How stable is **Ethyl-L-NIO hydrochloride** in solution, and how should I store my stock solutions?

The stability of **Ethyl-L-NIO hydrochloride** in solution is dependent on the storage temperature. For long-term storage of stock solutions, it is recommended to store them at -80°C, where they can be stable for up to 6 months.[5] For shorter-term storage, -20°C is also acceptable for up to 1 month.[5] To maintain stability, it is advised to store solutions under a nitrogen atmosphere and protect them from moisture.[5] It is best practice to prepare fresh solutions and use them promptly. To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.

Q5: Is there any information on the stability of working solutions at room temperature or 4°C?

While specific quantitative data on the stability of dilute working solutions at room temperature or 4°C is limited in the available literature, it is generally recommended to prepare working dilutions fresh from a frozen stock solution immediately before use. A related compound, Vinyl-L-NIO, is not recommended for long-term storage in solution, suggesting that prompt use is advisable.

Q6: Can I use **Ethyl-L-NIO hydrochloride** in cell culture experiments?

Yes, **Ethyl-L-NIO hydrochloride** is used in cell culture. When preparing solutions for this purpose, ensure the final concentration of any organic solvent (like DMSO) is kept low (typically ≤0.1%) to avoid solvent-induced cytotoxicity. The stock solution should be diluted into a pre-warmed cell culture medium to the desired final concentration.

Data Summary

Solubility Data

Solvent	Maximum Concentration
Water	100 mg/mL[1]
PBS (pH 7.2)	10 mg/mL[1]
DMSO	20 mg/mL[1]
DMF	20 mg/mL[1]
Ethanol	20 mg/mL[1]

Storage and Stability

Form	Storage Temperature	Stability
Solid Powder	-20°C	≥ 4 years[1][2][3]
Stock Solution	-80°C	Up to 6 months[5]
Stock Solution	-20°C	Up to 1 month[5]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in Water

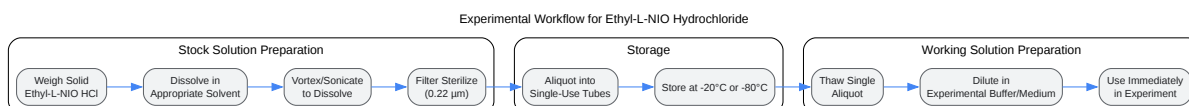
- Weighing: Aseptically weigh the desired amount of **Ethyl-L-NIO hydrochloride** powder.
- Dissolution: In a sterile container, add the appropriate volume of sterile, purified water to the powder to achieve the desired concentration (e.g., for a 10 mg/mL solution, add 1 mL of water to 10 mg of powder).
- Mixing: Gently vortex or sonicate the solution until the powder is completely dissolved. Gentle warming can also be applied.
- Sterilization (Optional): For cell culture applications, sterilize the solution by passing it through a 0.22 µm syringe filter.

- Aliquoting and Storage: Dispense the stock solution into single-use, sterile microcentrifuge tubes. Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.

Protocol 2: Preparation of a Working Solution for Cell Culture

- Thawing: Remove a single aliquot of the concentrated stock solution from the freezer and thaw it at room temperature.
- Dilution: In a sterile tube, dilute the stock solution to the desired final concentration using pre-warmed, sterile cell culture medium. For example, to prepare a $100\text{ }\mu\text{M}$ working solution from a 10 mM stock, perform a 1:100 dilution (e.g., add $10\text{ }\mu\text{L}$ of stock solution to $990\text{ }\mu\text{L}$ of cell culture medium).
- Mixing and Application: Gently mix the working solution and immediately add it to your cell culture.

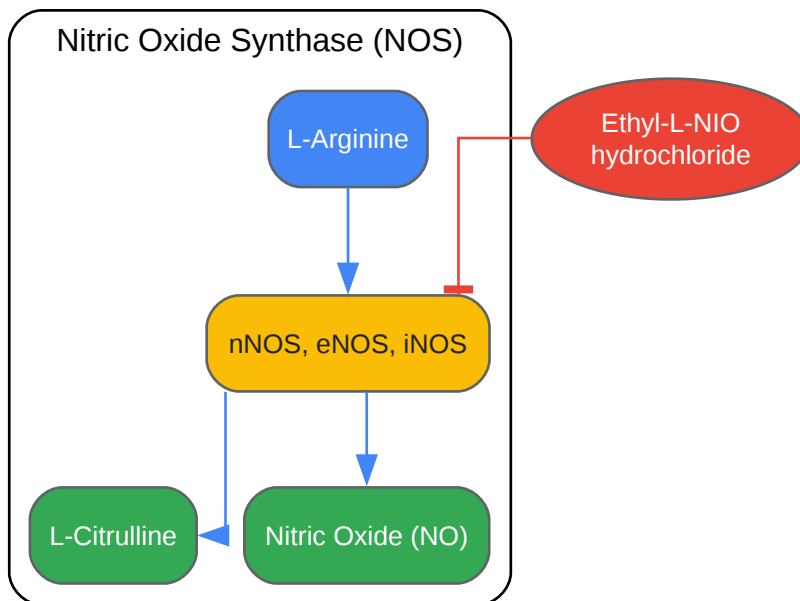
Visualizations



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Workflow for preparing and using **Ethyl-L-NIO hydrochloride** solutions.

Mechanism of Action: NOS Inhibition



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